

safe handling procedures for 5,7-Dichloro-2-methylquinoline

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Compound of Interest

Compound Name: 5,7-Dichloro-2-methylquinoline

Cat. No.: B1318215

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An In-Depth Technical Guide to the Safe Handling of 5,7-Dichloro-2-methylquinoline

This guide provides comprehensive safety procedures and technical data for **5,7-Dichloro-2-methylquinoline** (CAS No: 26933-09-5), intended for researchers, scientists, and professionals in drug development. Due to its significant acute toxicity and potential for serious eye damage, strict adherence to these protocols is essential to ensure personnel safety and environmental protection.

Hazard Identification and Classification

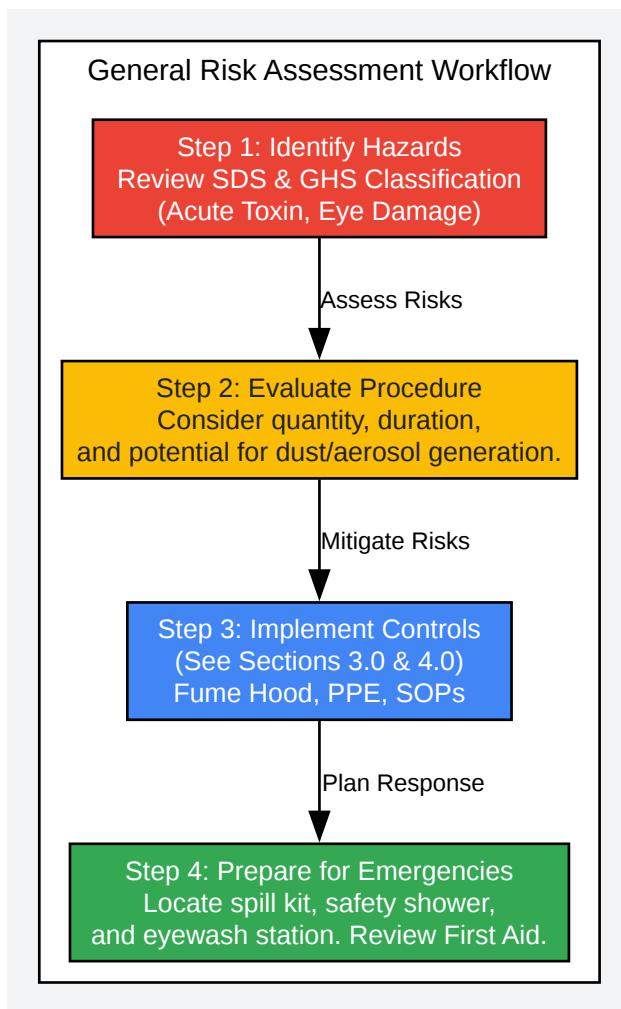
5,7-Dichloro-2-methylquinoline is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are acute oral toxicity and serious eye damage[1].

Table 1: GHS Hazard Classification for **5,7-Dichloro-2-methylquinoline**

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3		Danger	H301: Toxic if swallowed[1]
Serious Eye Damage/Eye Irritation	Category 1	corrosive	Danger	H318: Causes serious eye damage[1]
Hazardous to the Aquatic Environment, Long-Term	Category 4	(None)		H413: May cause long lasting harmful effects to aquatic life[1]

Risk Assessment and Control

A thorough risk assessment must be conducted before any handling of this compound. This involves evaluating the specific procedures, quantities used, and potential for exposure to determine the necessary control measures.



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Caption: A workflow for assessing and mitigating risks.

Engineering Controls and Personal Protective Equipment (PPE)

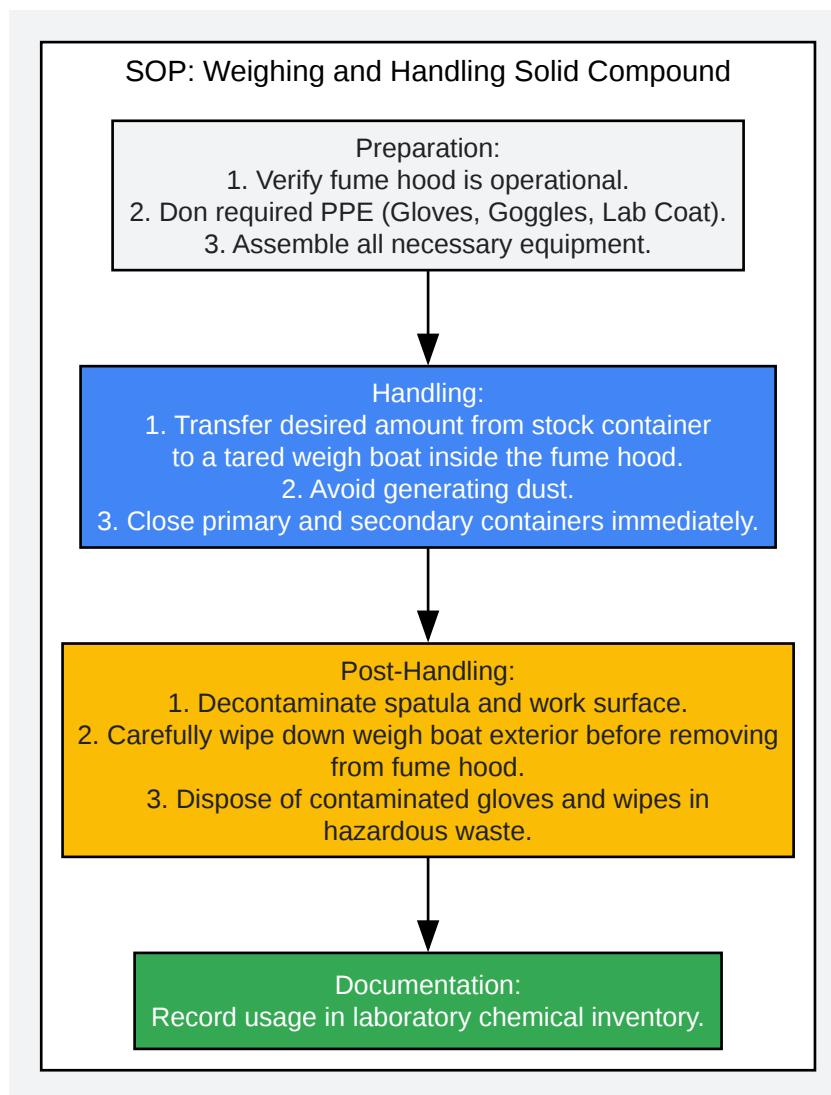
To minimize exposure, a combination of engineering controls and PPE is mandatory.

- Primary Engineering Control: All weighing and handling of **5,7-Dichloro-2-methylquinoline**, especially in its solid, powdered form, must be performed inside a certified chemical fume hood to control airborne particulates[1].
- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards[1].

- Skin Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling. A fully fastened lab coat is required[2].
- Respiratory Protection: If work outside of a fume hood is unavoidable and there is a risk of inhalation, a full-face respirator with appropriate cartridges should be used[1].

Standard Operating Procedure (SOP) for Handling

The following workflow outlines the standard procedure for safely handling solid **5,7-Dichloro-2-methylquinoline** in a laboratory setting.



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Caption: A standard workflow for handling the solid chemical.

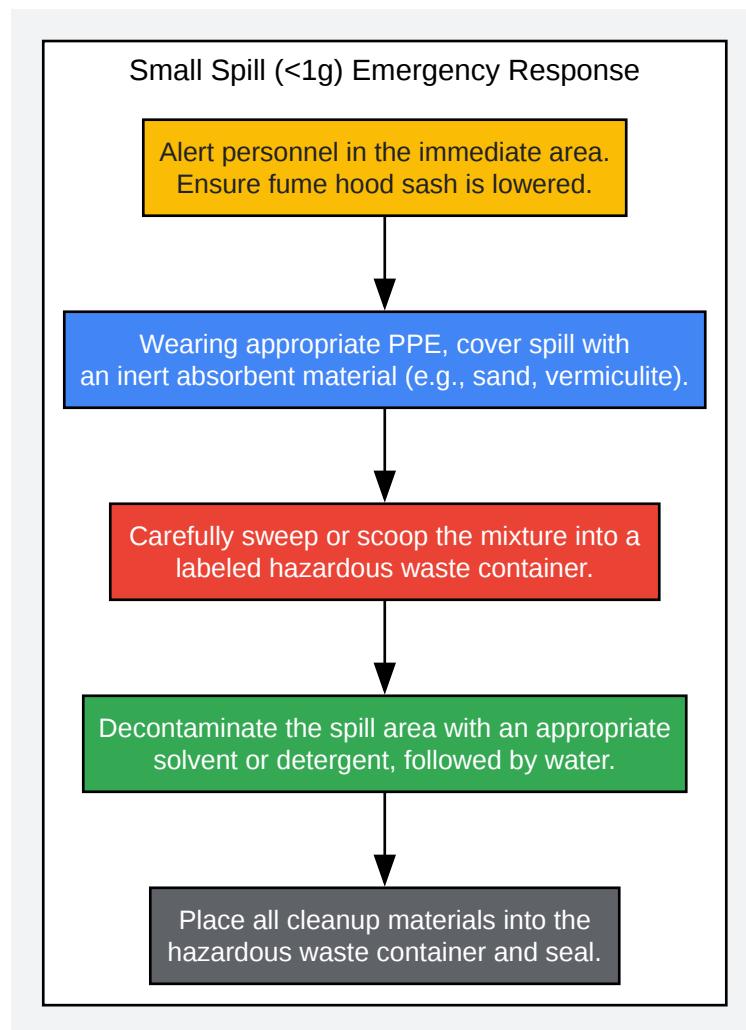
Storage and Waste Management

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place[1]. The substance should be stored locked up, separate from incompatible materials such as strong oxidizing agents[1][2].
- Waste Disposal: All waste materials, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste. Dispose of contents and container in a suitable, sealed, and clearly labeled hazardous waste receptacle according to institutional, local, and national regulations[1][2]. Do not allow the material to enter drains or water courses.

Emergency Procedures

Accidental Release Measures

For a small spill (<1g) within a chemical fume hood:



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Caption: Emergency procedure for a small-scale spill.

First Aid Measures

Immediate medical attention is critical in all cases of exposure.

- If Swallowed: Get emergency medical help immediately[1]. Rinse mouth with water. Do not induce vomiting[1]. Never give anything by mouth to an unconscious person[1].
- If in Eyes: Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing[1]. Seek immediate medical attention[1]. The risk of serious eye damage is high.

- On Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor[1].
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately[1].

Physicochemical and Toxicological Data

The following tables summarize the known quantitative data for **5,7-Dichloro-2-methylquinoline**.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ Cl ₂ N	[3][4]
Molecular Weight	212.08 g/mol	[3][4]
Physical State	Solid	
Boiling Point	312.2 °C at 760 mmHg	[5]
Flash Point	171.7 °C	[5]
Melting Point	Data not available	
Aqueous Solubility	Data not available; expected to be low	

Table 3: Toxicological Profile

Endpoint	Classification / Value	Remarks
Acute Oral Toxicity	GHS Category 3	Toxic if swallowed. This classification corresponds to an LD ₅₀ value between 50 and 300 mg/kg. A specific LD ₅₀ value for this compound is not publicly available.
Related Compound Data (for context)	Oral LD ₅₀ (rat): 1230 mg/kg (for 2-methylquinoline)	The parent structure and its derivatives are known to possess significant toxicity[6].
Serious Eye Damage	GHS Category 1	Causes serious, potentially irreversible eye damage[1].
Skin Irritation	Not classified, but caution is advised	Related compounds are known skin irritants[6].
Carcinogenicity/Mutagenicity	Data not available	The toxicological properties have not been fully investigated[2].

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